

A Comparative Analysis of Neuraminidase Inhibitor Efficacy Against Diverse Influenza Strains

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Compound of Interest

Compound Name: Neuraminidase-IN-10

Cat. No.: B12393683

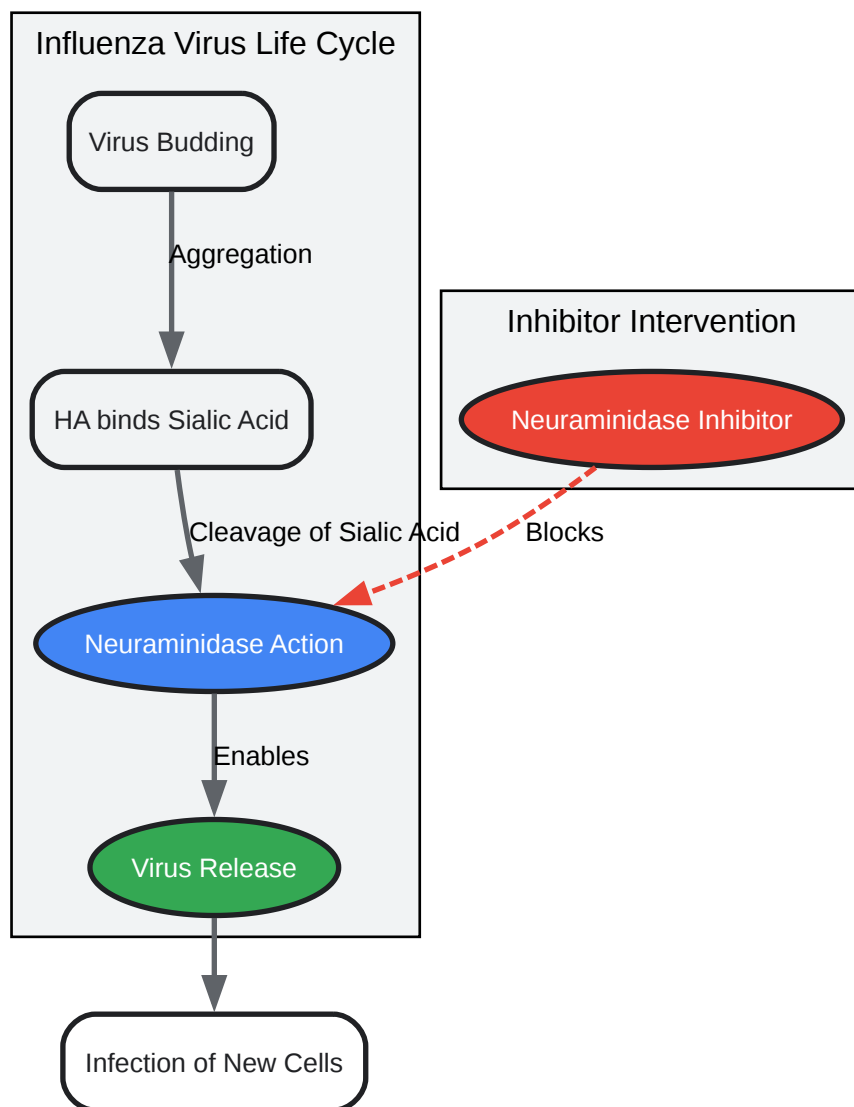
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This guide provides a comparative overview of the inhibitory activity of neuraminidase inhibitors against various influenza strains. While specific data for a compound designated "Neuraminidase-IN-10" is not publicly available, this document serves as a template, presenting data for well-established neuraminidase inhibitors: Oseltamivir, Zanamivir, and Peramivir. The methodologies and data presentation formats provided herein can be adapted for the evaluation of novel neuraminidase inhibitors like **Neuraminidase-IN-10**.

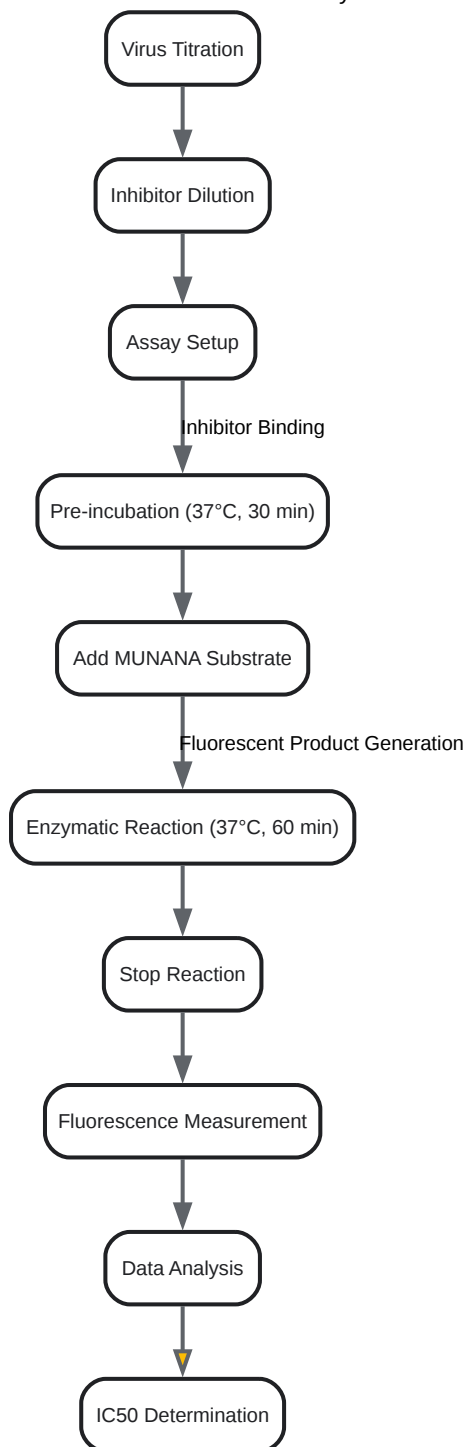
Mechanism of Action of Neuraminidase Inhibitors

Influenza virus replication culminates in the budding of new virions from the host cell membrane. The viral surface protein, hemagglutinin (HA), binds to sialic acid receptors on the cell surface, which can lead to the aggregation of newly formed virus particles on the cell membrane and inhibit their release. The viral enzyme neuraminidase (NA) cleaves these sialic acid residues, facilitating the release of progeny virions and preventing their self-aggregation. [1][2] Neuraminidase inhibitors are designed to mimic the natural substrate of the neuraminidase enzyme, sialic acid.[3] By binding to the active site of the neuraminidase, these inhibitors block its enzymatic activity. This prevents the cleavage of sialic acid, leading to the aggregation of new virus particles at the host cell surface and inhibiting their release and further spread of the infection.[1][3]

Mechanism of Action of Neuraminidase Inhibitors



Neuraminidase Inhibition Assay Workflow

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References

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- 3. youtube.com [youtube.com]
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